

Preliminary Research on TAM558 Intermediate-2 Stability: A Data-Driven Analysis

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Compound of Interest

Compound Name: TAM558 intermediate-2

Cat. No.: B12386905

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Introduction

TAM558 is a potent payload molecule utilized in the synthesis of the antibody-drug conjugate (ADC) OMTX705. OMTX705 is a humanized anti-fibroblast activation protein (FAP) antibody conjugated to a cytolytin, demonstrating significant anti-tumor activity. The synthesis of TAM558 involves several key chemical intermediates, including **TAM558 intermediate-2**. Understanding the stability of these intermediates is critical for process optimization, ensuring the purity of the final active pharmaceutical ingredient, and maintaining manufacturing consistency. This document provides a preliminary research overview of the stability of **TAM558 intermediate-2**, based on publicly available data.

It is important to note that detailed stability data for specific, non-commercial chemical intermediates like **TAM558 intermediate-2** is often proprietary and not extensively published. The information presented herein is synthesized from available data on the final payload, TAM558, and general chemical stability principles, to provide a foundational understanding.

Quantitative Stability Data

While specific quantitative stability data for **TAM558 intermediate-2** is not publicly available, we can infer general stability characteristics from the handling and storage recommendations for the final product, TAM558. These recommendations provide insights into the lability of the overall molecular scaffold.

Table 1: Storage and Handling Recommendations for TAM558

Condition	Storage Temperature	Duration	Notes
Stock Solution	-80°C	6 months	Sealed storage, protected from moisture and light.[1]
Stock Solution	-20°C	1 month	Sealed storage, protected from moisture and light.[1]
In vivo Working Solution	Ambient	Same day use	Recommended to be prepared freshly.[1]

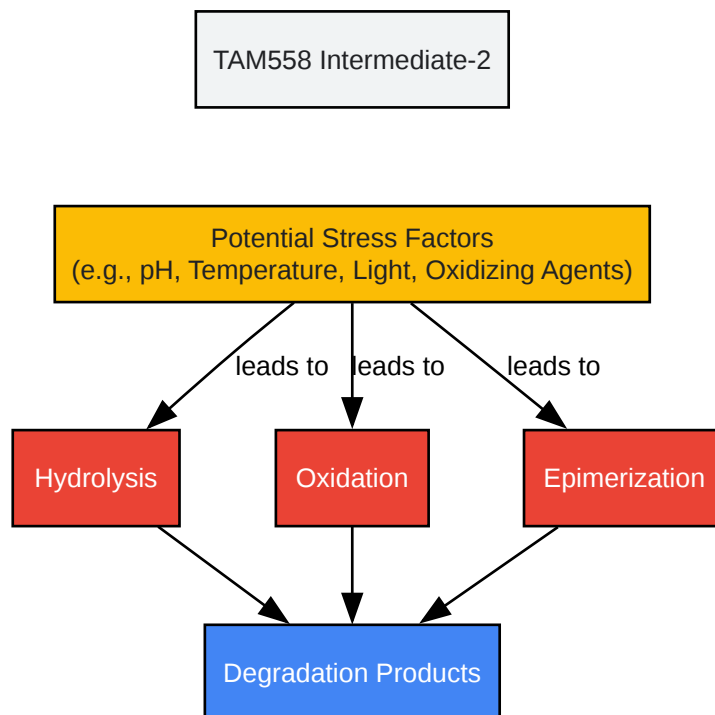
The storage guidelines for TAM558 suggest that the molecule is sensitive to degradation at higher temperatures and over extended periods. This sensitivity is likely influenced by the functional groups present in the molecule, which are also present in its synthetic intermediates. The need for fresh preparation of in vivo solutions highlights potential short-term instability in aqueous-based formulations.

Postulated Degradation Pathways

The exact degradation pathways for **TAM558 intermediate-2** have not been publicly detailed. However, based on the general structure of tubulysin analogues and similar complex molecules, several potential degradation pathways can be postulated.

Logical Flow of Potential Degradation:

Postulated Degradation Logic for TAM558 Intermediate-2



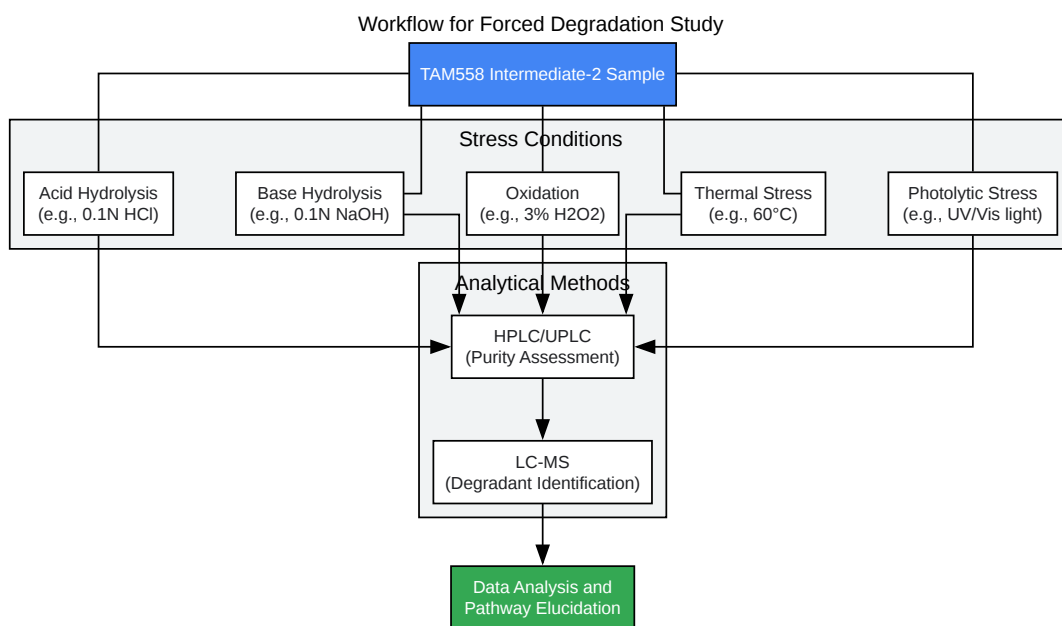
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Caption: Postulated degradation pathways for **TAM558 intermediate-2**.

Experimental Protocols

Detailed experimental protocols for assessing the stability of **TAM558 intermediate-2** are not available in the public domain. However, standard methodologies for evaluating the stability of pharmaceutical intermediates can be applied.

Workflow for a Forced Degradation Study:



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Caption: A typical experimental workflow for a forced degradation study.

General Protocol for In Vitro Caspase 3/7 Activity Assay (Adapted from OMTX705 studies)

While not a direct measure of chemical stability, the biological activity of the final payload is a critical indicator of its integrity. The following is an adapted protocol from studies on OMTX705 that could be conceptually applied to assess the activity of the final product synthesized from the intermediate.[2]

- Cell Seeding: Seed HT1080-FAP, HT1080-WT, or CAF07 cells at a density of 10,000 cells/well in 100 μ L of medium in 96-well plates and incubate overnight at 37°C.[2]
- Compound Incubation: Remove the medium and incubate the cells with 100 μ L of medium containing the test compound (e.g., the final ADC or payload) at various concentrations and for different exposure times (e.g., 1, 6, 24, and 48 hours) at 37°C.[2]
- Caspase Activity Measurement: Determine caspase 3/7 activity using a commercially available assay kit, such as Caspase-Glo 3/7 Assay, following the manufacturer's instructions.[2]

Conclusion

The stability of **TAM558 intermediate-2** is a crucial parameter in the manufacturing of the OMTX705 ADC. While direct, detailed stability data for this specific intermediate is not publicly available, inferences can be drawn from the handling of the final payload, TAM558. The provided information on storage conditions, postulated degradation pathways, and standard experimental workflows offers a foundational guide for researchers and professionals in the field. Further internal, proprietary studies would be necessary to fully characterize the stability profile of **TAM558 intermediate-2** and to optimize its handling and storage to ensure the quality and consistency of the final therapeutic product.

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